

A Comparative Environmental Safety Profile of Pyraziflumid and Other Succinate Dehydrogenase Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pyraziflumid**

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This guide provides a detailed comparison of the environmental safety profile of the newer succinate dehydrogenase inhibitor (SDHI) fungicide, **Pyraziflumid**, with other established SDHIs. The information is compiled from regulatory assessments and scientific literature to offer an objective overview supported by experimental data.

Executive Summary

Pyraziflumid, a novel pyrazine-carboxamide fungicide, exhibits a distinct environmental safety profile characterized by high persistence in soil and aquatic systems, low potential for bioaccumulation, and variable toxicity to non-target organisms. When compared to other widely used SDHIs such as Bixafen, Boscalid, Fluxapyroxad, Isopyrazam, Pentiopyrad, and Sedaxane, **Pyraziflumid**'s profile presents a complex picture for environmental risk assessment. While its toxicity to some aquatic organisms is notable, it appears to have a lower acute risk to honeybees compared to some other SDHIs. This guide presents a data-driven comparison of key environmental fate and ecotoxicity parameters to aid in the informed assessment of these fungicides.

Data Presentation

The following tables summarize the key quantitative data for the environmental fate and ecotoxicity of **Pyraziflumid** and other selected SDHI fungicides.

Table 1: Environmental Fate of Pyraziflumid and Other SDHIs

Fungicide	Chemical Class	Soil Aerobic Metabolism DT ₅₀ (days) ¹	Aquatic System DT ₅₀ (days) ²	Soil Adsorption Koc (mL/g) ³
Pyraziflumid	Pyrazine-carboxamide	573 - 2399[1] [1]	318 (water/sediment)	635.1[1]
Bixafen	Pyrazole-carboxamide	682 - 1254[2]	313 (photolysis in water)[2]	3168 - 4605[2]
Boscalid	Pyridine-carboxamide	108 - >1000[3]	Stable to hydrolysis	277 - 356
Fluxapyroxad	Pyrazole-carboxamide	387 (aerobic)[4]	Stable to hydrolysis[4]	931[4]
Isopyrazam	Pyrazole-carboxamide	82.2 - 141.7[5]	-	1130 - 1780
Penthiopyrad	Pyrazole-carboxamide	Persistent	Not readily biodegradable[6]	656 - 906
Sedaxane	Pyrazole-carboxamide	Persistent	Persistent in water[7]	1380 - 2110

¹DT₅₀ (Dissipation Time 50%) refers to the time it takes for 50% of the initial concentration of a substance to dissipate. ²Aquatic system dissipation can include various processes like hydrolysis, photolysis, and biodegradation in water and sediment. ³Koc (Organic Carbon-Water Partition Coefficient) indicates the tendency of a chemical to adsorb to soil organic matter. Higher values suggest lower mobility.

Table 2: Aquatic Ecotoxicity of Pyraziflumid and Other SDHIs

Fungicide	Fish (Rainbow Trout) 96-hr LC ₅₀ (mg/L) ⁴	Aquatic Invertebrate (Daphnia magna) 48-hr EC ₅₀ (mg/L) ⁵	Algae (Pseudokirchneriella subcapitata) 72-hr ErC ₅₀ (mg/L) ⁶
Pyraziflumid	>1.1	>1.2	0.88
Bixafen	0.037[2]	0.55[2]	0.15
Boscalid	2.7	5.3	3.75
Fluxapyroxad	0.52	6.99	1.1
Isopyrazam	0.07	0.38	0.12
Penthiopyrad	0.18	0.28	0.44
Sedaxane	0.51	3.7	0.15[7]

⁴LC₅₀ (Lethal Concentration 50%) is the concentration of a chemical that is lethal to 50% of the test organisms. ⁵EC₅₀ (Effective Concentration 50%) is the concentration of a chemical that causes a specified effect in 50% of the test organisms (in this case, immobilization). ⁶ErC₅₀ (Growth Rate Inhibition Concentration 50%) is the concentration that inhibits the growth rate of the algae by 50%.

Table 3: Terrestrial Ecotoxicity of Pyraziflumid and Other SDHIs

Fungicide	Honeybee (Apis mellifera) Acute Contact 48-hr LD ₅₀ (μ g/bee) ⁷	Honeybee (Apis mellifera) Acute Oral 48-hr LD ₅₀ (μ g/bee) ⁸	Earthworm (Eisenia fetida) 14-day LC ₅₀ (mg/kg soil) ⁹	Earthworm (Eisenia fetida) 56-day NOEC (mg/kg soil) ¹⁰
Pyraziflumid	>100	>100	>500	100
Bixafen	>40[2]	>48.6[2]	>500	≥400[8]
Boscalid	>100	>166	>500	27.8
Fluxapyroxad	>100	>100	>500	11.2
Isopyrazam	>100	>99	>500	250
Penthiopyrad	>100	>100	>500	100
Sedaxane	>100	26.5	>500	100

⁷LD₅₀ (Lethal Dose 50%) is the dose of a chemical that is lethal to 50% of the test organisms upon contact. ⁸LD₅₀ (Lethal Dose 50%) is the dose of a chemical that is lethal to 50% of the test organisms upon oral ingestion. ⁹LC₅₀ (Lethal Concentration 50%) is the concentration of a chemical in soil that is lethal to 50% of the earthworms. ¹⁰NOEC (No Observed Effect Concentration) is the highest concentration of a chemical at which no statistically significant adverse effects are observed in the test organisms.

Experimental Protocols

The environmental safety data presented in this guide are primarily generated following standardized international guidelines, predominantly those established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data quality, consistency, and comparability across different laboratories and regulatory bodies. Below are summaries of the key experimental methodologies for the cited ecotoxicity tests.

Aquatic Toxicity Testing

- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period.[9][10] [11] Typically, a cold water species like the Rainbow Trout (*Oncorhynchus mykiss*) is used.

[10] Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system.[10] Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[9]

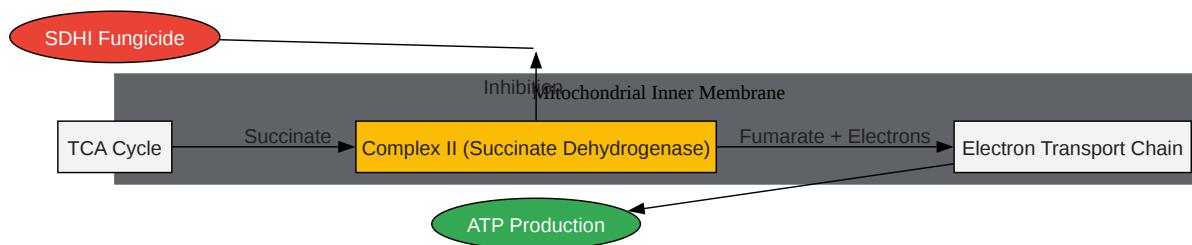
- Daphnia sp., Acute Immobilisation Test (OECD 202): This 48-hour test assesses the acute toxicity of a substance to the aquatic invertebrate Daphnia magna.[8][12][13][14] Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance.[8][14] The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.[12] Observations are made at 24 and 48 hours to determine the EC50 value.[8][13]
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This 72-hour test evaluates the effect of a substance on the growth of a primary producer, such as the green alga Pseudokirchneriella subcapitata.[4][6][15][16][17] Exponentially growing algal cultures are exposed to various concentrations of the test substance.[6][15] The inhibition of growth is measured by changes in cell density over time, and the ErC50 is calculated.[4][16]

Terrestrial Toxicity Testing

- Honeybees, Acute Contact and Oral Toxicity Test (OECD 214 & 213): These laboratory tests determine the acute toxicity of a substance to adult honeybees (*Apis mellifera*) through contact and oral exposure, respectively.[18][19][20][21]
 - Contact Test (OECD 214): A precise dose of the test substance is applied directly to the thorax of anesthetized bees.[18][19]
 - Oral Test (OECD 213): Bees are fed a sucrose solution containing a known concentration of the test substance.[18][19] In both tests, mortality is recorded over 48 to 96 hours to determine the LD50.[18][20][21]
- Earthworm, Reproduction Test (OECD 222): This chronic test assesses the sublethal effects of a substance on earthworm (*Eisenia fetida*) reproduction.[1][10][22][23] Adult earthworms are exposed to the test substance mixed into artificial soil for 28 days, during which mortality and weight changes are monitored.[1] The worms are then removed, and the soil is incubated for another 28 days to allow for the hatching of cocoons. The number of juvenile worms is then counted to determine the effect on reproduction, from which a NOEC is derived.[1][23]

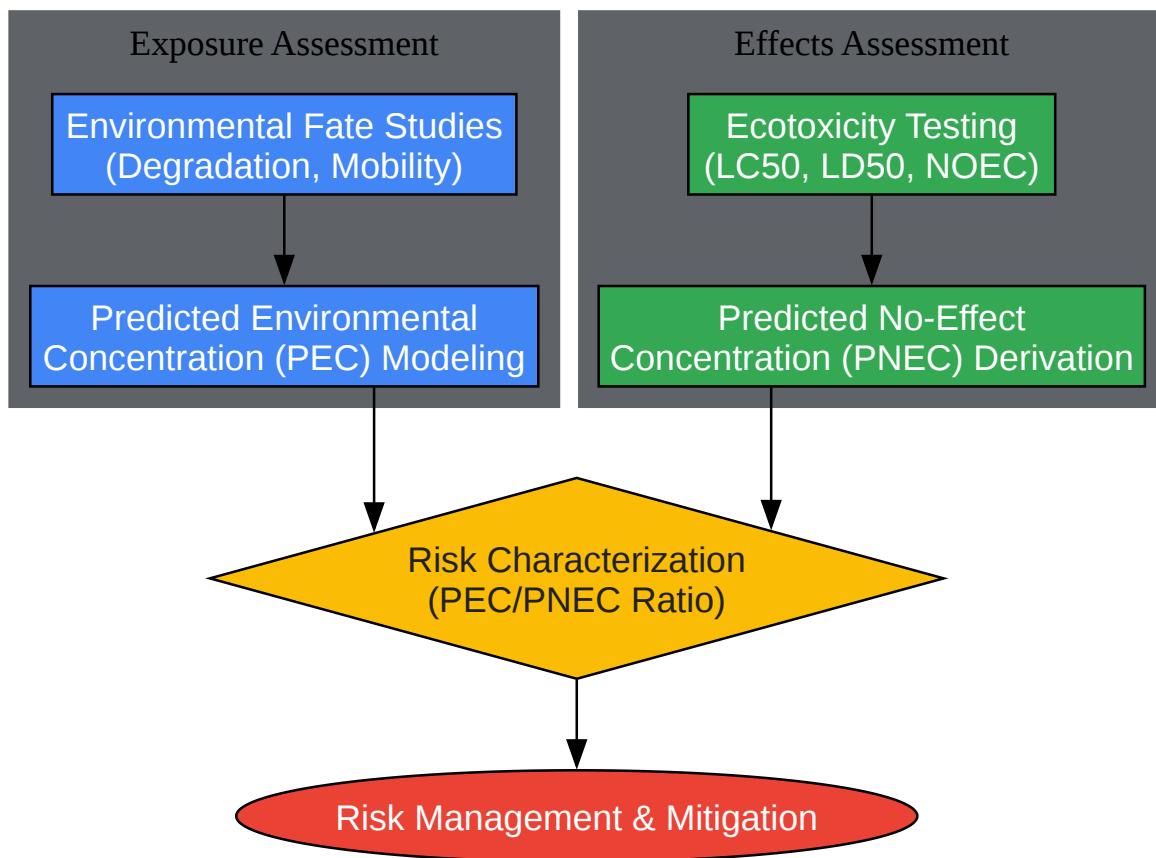
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mode of action of SDHI fungicides and a typical workflow for environmental risk assessment.



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Caption: Mode of action of SDHI fungicides, inhibiting Complex II of the mitochondrial electron transport chain.



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Caption: A simplified workflow for the environmental risk assessment of pesticides.

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